Comparative Guide: HPLC Methodologies for H-Tyr-OAll p-Tosylate Purity Profiling

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Compound of Interest	
Compound Name:	*H-tyr-oall p-tosylate*
CAS No.:	*125441-05-6*
Cat. No.:	*B2773797*

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Executive Summary & Chemical Context[1][2][3]

H-Tyr-OAll p-tosylate is a critical intermediate in orthogonal peptide synthesis, utilizing the allyl ester for C-terminal protection that is cleavable by Pd(0), distinct from acid-labile (Boc) or base-labile (Fmoc) groups.[1] The inclusion of p-toluenesulfonic acid (TosOH) serves to crystallize the amino ester, improving stability and handling compared to the hygroscopic hydrochloride salts.

The Analytical Challenge: The primary challenge in analyzing this molecule is the dissociation of the salt in the mobile phase. You are analyzing two distinct species:

- The Cation: L-Tyrosine Allyl Ester (

).[1]
- The Anion: Tosylate (

).[1]

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Furthermore, the Tosylate counter-ion is a strong UV chromophore (

nm), which can mask impurities or be mistaken for the main peak if the method lacks specificity. This guide compares three distinct chromatographic approaches to ensure comprehensive purity profiling: Chemical Purity (RP-HPLC), Enantiomeric Purity (Chiral HPLC), and Genotoxic Impurity Screening.[1]

Comparative Analysis of Methods

The following table summarizes the three primary methodologies required for a full Certificate of Analysis (CoA).

Feature	Method A: Acidic RP-HPLC (TFA)	Method B: Buffered RP-HPLC (Phosphate)	Method C: Chiral HPLC (Crown Ether)
Primary Objective	Routine Chemical Purity & Assay	High-Resolution Impurity Profiling	Enantiomeric Excess (% ee)
Mechanism	Hydrophobic Interaction + Ion Suppression	Ion-Exchange / Hydrophobic Mix	Host-Guest Complexation
Mobile Phase	Water/MeCN + 0.1% TFA	Phosphate Buffer (pH 2.[1]5) / MeCN	Perchloric Acid (pH 1.[1]5) / MeOH
Tosylate Separation	Elutes early (solvent front or distinct peak)	Retained, sharp peak	Elutes separately (achiral)
Detection (UV)	214 nm / 254 nm	214 nm	200-210 nm
MS Compatible?	Yes (Volatile)	No (Non-volatile salts)	No (High acid/salt)
Suitability	Best for Daily QC	Best for Validation	Best for Optical Purity

Deep Dive: Method Protocols & Causality

Method A: The Standard Acidic RP-HPLC (TFA System)

Recommended for routine batch release and LC-MS confirmation.[1]

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Causality: Trifluoroacetic acid (TFA) acts as an ion-pairing agent.[1] It suppresses the ionization of silanols on the column (reducing tailing) and pairs with the amine of the Tyrosine ester, increasing retention. The Tosylate anion (

) is highly polar and typically elutes earlier than the hydrophobic Tyr-OAll ester.[1]

Protocol:

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge),

  mm, 3.5

  m.[1]
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile (HPLC Grade).
- Gradient:
  - 0-2 min: 5% B (Isocratic hold to elute free Tosylate/Salts).[1]
  - 2-15 min: 5%

    60% B (Linear gradient).[1]
  - 15-18 min: 95% B (Wash).[1]
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Detection: 220 nm (Amide/Ester bond) and 254 nm (Tosylate/Aromatic).[1]

Critical Quality Attribute (CQA): Resolution (

) between the Tosylate peak (approx 3-4 min) and Free Tyrosine (impurity, approx 2-3 min).

Method B: Buffered RP-HPLC (Phosphate)

Recommended when peak shape of the amine is poor in Method A.[1]

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Causality: Phosphate buffer at pH 2.5 locks the amine in its protonated state (

) while suppressing silanol activity more effectively than TFA.[1] This prevents "peak fronting" common with ammonium salts.[1]

Protocol:

- Buffer Prep: 20 mM Potassium Phosphate Monobasic (

  ), adjust pH to 2.5 with

  .
- Mobile Phase A: Phosphate Buffer pH 2.5.
- Mobile Phase B: Acetonitrile.
- Gradient: Similar to Method A, but typically requires 5-10% higher organic concentration to elute the species due to lack of TFA ion-pairing.[1]

Method C: Chiral Purity (Enantiomeric Control)

Required to detect D-Tyr-OAll (optical impurity).[1]

Causality: Standard C18 columns cannot separate enantiomers.[1] A Crown Ether column (specifically designed for primary amines) or a Teicoplanin column is required.[1] The crown ether forms a host-guest complex with the ammonium group (

) of the tyrosine.[1] The L-isomer and D-isomer form complexes of different stability, resulting in separation.[1]

Protocol:

- Column: Daicel Crownpak CR-I(+) or CR(+) (

  mm).[1]
- Mobile Phase: Perchloric acid (

) pH 1.5 to 2.0 (aqueous).[1]

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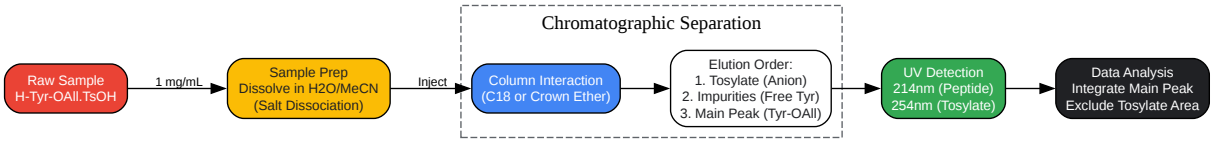
- Note: Methanol (10-15%) can be added to reduce retention time.[1]

- Temperature:Low Temperature is Critical (10°C - 25°C).[1] Lower temperature increases the stability of the chiral complex, improving resolution.
- Flow Rate: 0.4 - 0.8 mL/min.
- Detection: 200 nm.

Visualization: Analytical Workflow & Decision Tree

The following diagrams illustrate the workflow for analyzing **H-Tyr-OAll p-tosylate** and the decision logic for troubleshooting impurities.

Diagram 1: Analytical Workflow



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Caption: Workflow demonstrating the dissociation of the salt during prep and the critical step of excluding the Tosylate counter-ion peak during integration.

Diagram 2: Impurity Identification Logic

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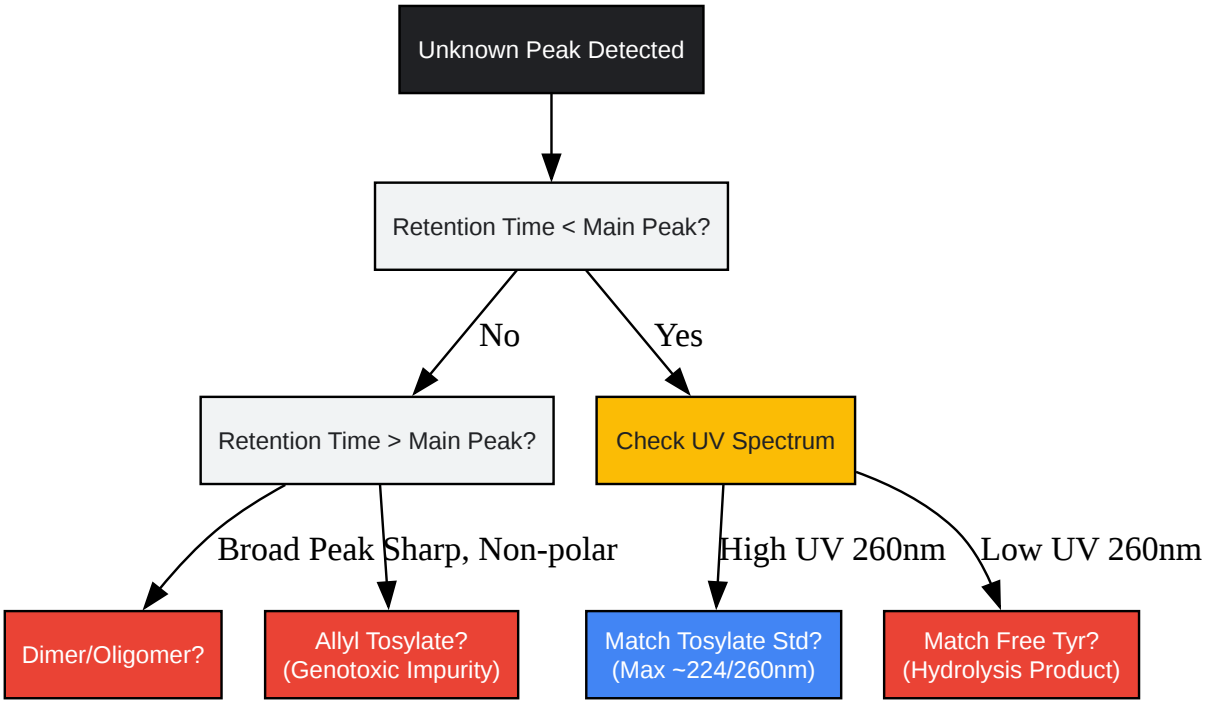

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Caption: Decision matrix for identifying common impurities based on retention time (RT) and UV spectral characteristics.

Specialized Safety Note: Genotoxic Impurities[1]

When synthesizing H-Tyr-OAll using p-Toluenesulfonic acid and Allyl Alcohol, there is a risk of forming Allyl p-Toluenesulfonate (Allyl Tosylate).[1]

- Risk: Alkyl tosylates are potential genotoxic impurities (PGIs).[1]
- Detection: Standard HPLC (Method A) can detect this, but it elutes very late (high hydrophobicity) compared to the amino acid salt.[1]
- Recommendation: Ensure the gradient in Method A extends to 95% B and holds for at least 5 minutes to ensure any Allyl Tosylate is eluted and quantified.

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